

# Application Notes and Protocols: Controlled Synthesis of Lithium Peroxide via Lithium Hydroperoxide Intermediate

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## Compound of Interest

Compound Name: *Lithium hydroperoxide*

Cat. No.: *B8672549*

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## Introduction

Lithium peroxide ( $\text{Li}_2\text{O}_2$ ) is a compound of significant interest due to its high theoretical specific capacity, making it a key material in the development of high-energy-density lithium-oxygen ( $\text{Li-O}_2$ ) batteries. The controlled synthesis of  $\text{Li}_2\text{O}_2$  with specific particle sizes and purity is crucial for optimizing the electrochemical performance of these batteries. One effective method for synthesizing  $\text{Li}_2\text{O}_2$  is through the use of a **lithium hydroperoxide** ( $\text{LiOOH}$ ) intermediate. This process involves the reaction of lithium hydroxide ( $\text{LiOH}$ ) with hydrogen peroxide ( $\text{H}_2\text{O}_2$ ), followed by the controlled conversion of the  $\text{LiOOH}$  intermediate to  $\text{Li}_2\text{O}_2$ . This document provides detailed application notes and experimental protocols for the controlled synthesis of lithium peroxide via this pathway.

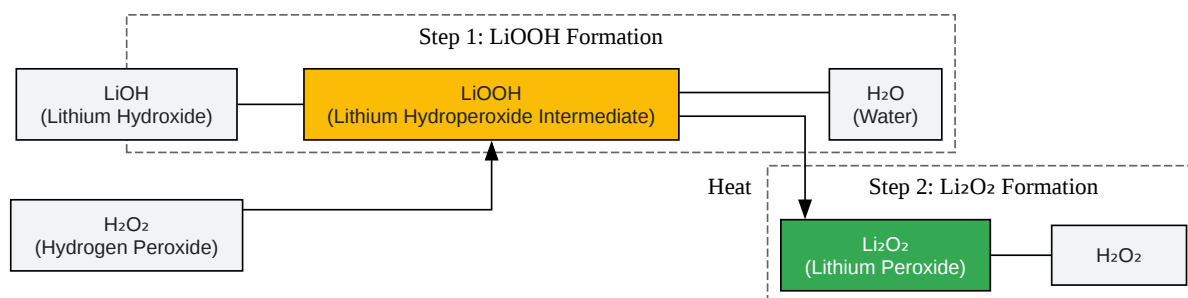
## Reaction Pathway and Mechanism

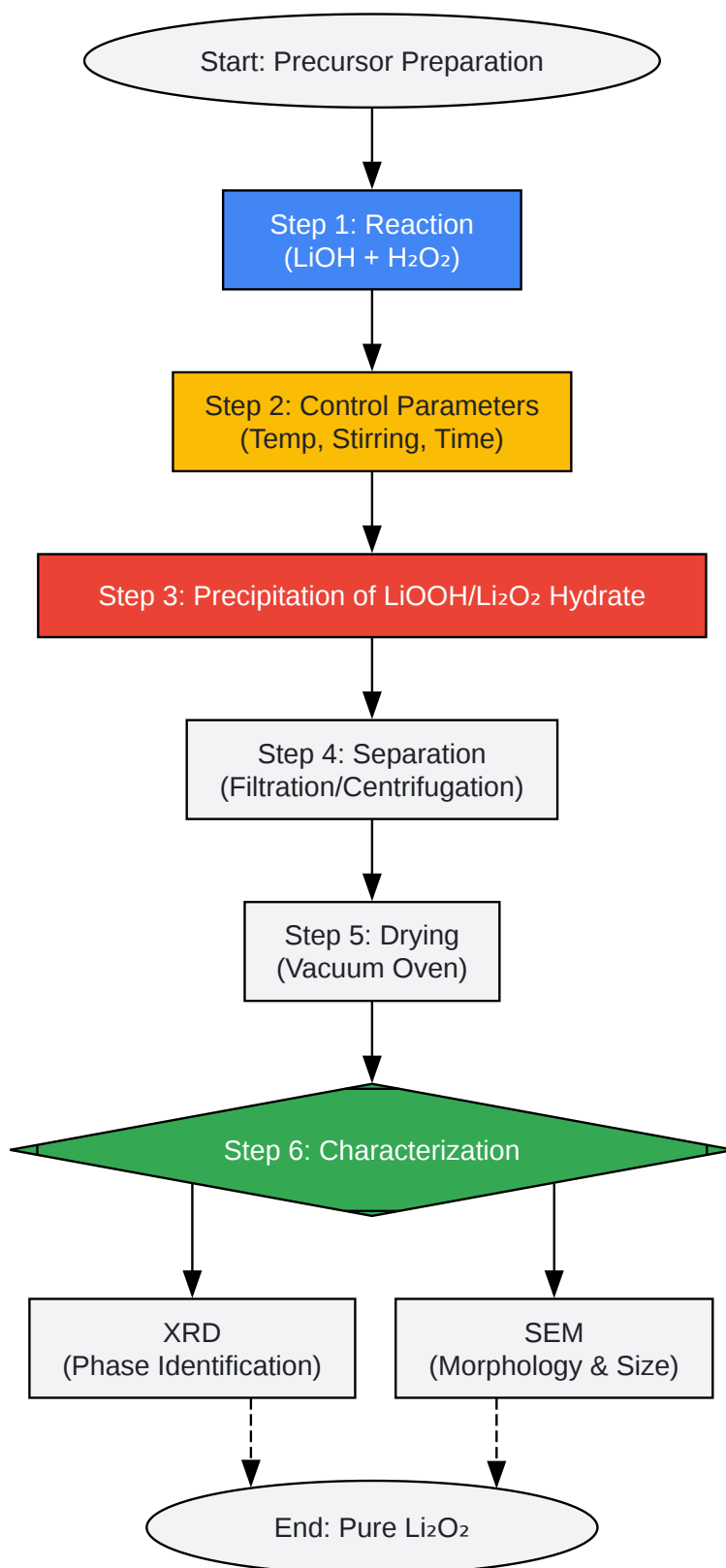
The synthesis of lithium peroxide from lithium hydroxide and hydrogen peroxide proceeds through a two-step mechanism involving the formation of a **lithium hydroperoxide** intermediate. The overall chemical transformation can be summarized as follows:

- Formation of **Lithium Hydroperoxide** ( $\text{LiOOH}$ ): Lithium hydroxide reacts with hydrogen peroxide to form **lithium hydroperoxide** and water.  $\text{LiOH} + \text{H}_2\text{O}_2 \rightarrow \text{LiOOH} + \text{H}_2\text{O}$ <sup>[1]</sup>

- Conversion to Lithium Peroxide ( $\text{Li}_2\text{O}_2$ ): The  $\text{LiOOH}$  intermediate then undergoes dehydration or disproportionation to yield lithium peroxide. This step is often facilitated by heating.  $2\text{LiOOH} \rightarrow \text{Li}_2\text{O}_2 + \text{H}_2\text{O}_2$ <sup>[1]</sup>

In aqueous solutions, hydrated intermediates such as lithium peroxide monoperoxohydrate trihydrate ( $\text{Li}_2\text{O}_2 \cdot \text{H}_2\text{O}_2 \cdot 3\text{H}_2\text{O}$ ) may also form.<sup>[1]</sup> The subsequent dehydration of this intermediate is a critical step to obtain the anhydrous  $\text{Li}_2\text{O}_2$  salt.





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## References

- 1. Thermal Decomposition Study on  $\text{Li}_2\text{O}_2$  for  $\text{Li}_2\text{NiO}_2$  Synthesis as a Sacrificing Positive Additive of Lithium-Ion Batteries [mdpi.com]
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